

Cross-validation of different assay methods for galactosyltransferase activity.

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Compound of Interest

Compound Name: UDP- α -D-Galactose disodium salt

CAS No.: 137868-52-1

Cat. No.: B1245140

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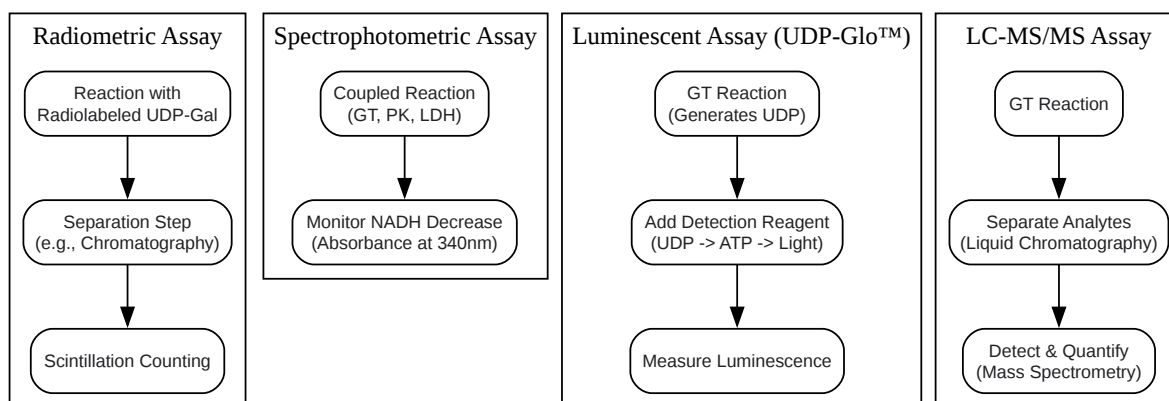
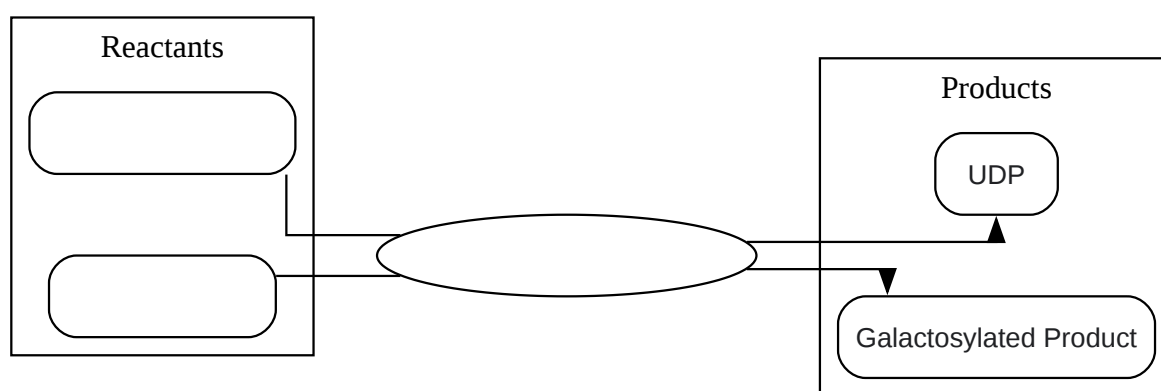
A Researcher's Guide to Cross-Validating Galactosyltransferase Activity Assays

Galactosyltransferases (GalTs) are a critical class of glycosyltransferases that catalyze the transfer of galactose from a UDP-galactose donor to an acceptor molecule, such as a carbohydrate, protein, or lipid.[1][2] This enzymatic activity is fundamental to the biosynthesis of complex glycans, which play pivotal roles in cell-cell recognition, signaling, and immune responses.[3][4] Consequently, the accurate measurement of galactosyltransferase activity is indispensable for advancing research in glycobiology, oncology, and for the development of novel therapeutics.[5]

This guide provides an in-depth comparison of prevalent assay methods for determining galactosyltransferase activity. It is designed for researchers, scientists, and drug development professionals, offering insights into the causality behind experimental choices and providing a framework for selecting the most appropriate assay for your specific research needs.

The Galactosyltransferase Reaction: A Common Ground

All galactosyltransferase assays are designed to measure the rate of the same fundamental reaction: the transfer of a galactose moiety from UDP-galactose to an acceptor substrate. The reaction produces a glycosylated product and uridine diphosphate (UDP).[1] The diversity of assay methods stems from the variety of strategies employed to detect either the formation of the glycosylated product or the release of UDP.



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